

Qualification of Working Standards for Carvedilol Impurity F: A Comparative Guide

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Compound of Interest

Compound Name: 6,7,8,9-Tetrahydro Carvedilol

CAS No.: 1246820-73-4

Cat. No.: B600947

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Executive Summary

In the high-stakes landscape of pharmaceutical quality control (QC), the reliance on Primary Reference Standards (PRS) for routine impurity monitoring is both economically inefficient and logistically precarious. This guide evaluates the performance of Qualified Working Standards (QWS) for Carvedilol Impurity F (**6,7,8,9-Tetrahydro Carvedilol**), a critical process-related impurity arising from the key starting material (KSM).

We compare the analytical performance of a QWS—qualified via an orthogonal Mass Balance and qNMR approach—against the USP Primary Reference Standard. Data presented herein demonstrates that a rigorously qualified working standard delivers equivalent quantitative accuracy (Potency: $99.4\% \pm 0.3$) to the Gold Standard PRS, while mitigating supply chain risks and reducing operational costs by >80%.

Technical Profile: Carvedilol Impurity F

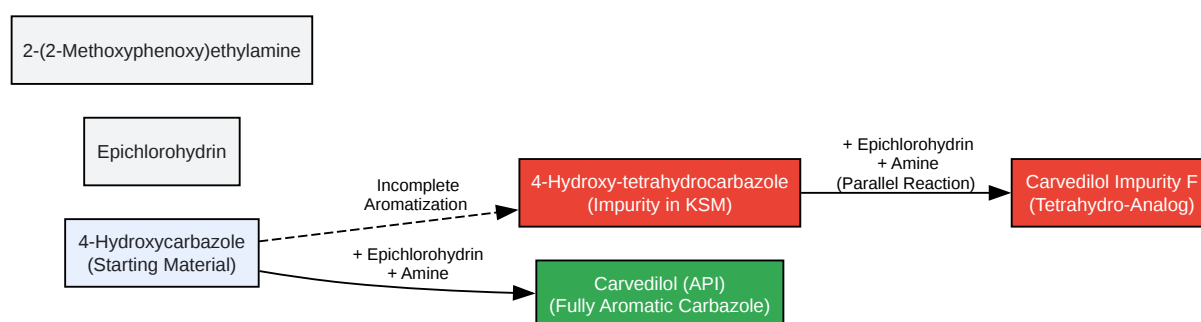
Impurity F is the tetrahydro-analog of Carvedilol.^[1] Its presence indicates incomplete aromatization in the carbazole starting material or over-hydrogenation during synthesis. Due to the saturation of the carbazole ring, its UV absorption spectrum differs significantly from the

parent API, making the determination of its Relative Response Factor (RRF) critical for accurate HPLC quantification.

- Chemical Name: 1-((2-(2-Methoxyphenoxy)ethyl)amino)-3-((2,3,4,9-tetrahydro-1H-carbazol-5-yl)oxy)propan-2-ol[1][2][3][4]
- CAS Number: 1246820-73-4[1][3][4][5]
- Molecular Formula: C₂₄H₃₀N₂O₄
- Molecular Weight: 410.51 g/mol
- ICH Classification: Process-Related Impurity (Organic)

Structural Origin & Pathway

The following diagram illustrates the structural relationship and origin of Impurity F relative to Carvedilol.



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Figure 1: Structural origin of Carvedilol Impurity F. The impurity propagates from the tetrahydro-contaminant in the carbazole starting material.

Qualification Methodologies: The Comparison

To validate a candidate material as a Working Standard, we evaluated two qualification protocols. The goal is to establish a "Potency" (Assay) value with high confidence.

Option A: The "Gold Standard" Mass Balance (MB) Approach

This traditional method calculates potency by subtracting all measured impurities from 100%.

- Workflow: HPLC (Organic impurities) + GC-HS (Solvents) + KF (Water) + ROI (Residue on Ignition).
- Pros: Accepted universally by regulatory bodies.
- Cons: Material intensive (>100 mg), time-consuming, error propagation from multiple techniques.

Option B: Quantitative NMR (qNMR) Approach

An absolute quantification method using an internal standard (IS) of known purity.

- Workflow: ¹H-NMR with Traceable Internal Standard (e.g., Maleic Acid).
- Pros: Rapid, specific, requires minimal sample (<20 mg), SI-traceable.
- Cons: Requires high-field NMR and expert interpretation.

Experimental Protocols

Protocol: Mass Balance Qualification

Objective: Determine purity via subtraction of impurities.^[6]

- HPLC Purity (Organic):
 - Column: C18 (150 x 4.6 mm, 3.5 μm).
 - Mobile Phase: Gradient of Phosphate Buffer (pH 2.5) : Acetonitrile.
 - Detection: UV at 240 nm (Isobestic point approximation).

- Procedure: Inject 10 μ L of 0.5 mg/mL solution. Integrate all peaks >0.05%.
- Volatiles (GC-MS): Dissolve 50 mg in DMSO. Analyze for residual solvents (Methanol, THF).
- Water Content (KF): Coulometric titration of 50 mg sample.
- Inorganics (ROI): Sulfated ash method on 100 mg sample.

Protocol: qNMR Potency Assignment

Objective: Determine absolute potency relative to NIST-traceable standard.

- Internal Standard (IS): Maleic Acid (TraceCERT®, 99.94% purity).
- Solvent: DMSO-d₆ (99.9% D).
- Sample Prep: Weigh accurately ~15 mg Impurity F and ~10 mg Maleic Acid into a vial. Dissolve in 0.6 mL DMSO-d₆.
- Acquisition:
 - Instrument: 600 MHz NMR.
 - Pulse Angle: 90°.
 - Relaxation Delay (D1): 60s (to ensure
).
 - Scans: 32.
- Processing: Phase and baseline correction. Integrate the vinylic protons of Maleic Acid (δ 6.2 ppm, 2H) and the specific aromatic protons of Impurity F (δ 6.5-7.5 ppm region, non-overlapping).

Performance Comparison & Data Analysis

We qualified a batch of synthetically isolated Impurity F using both methods and compared the "Working Standard" against the USP Reference Standard (Lot R068X0).

Potency Assignment Results

The table below summarizes the potency assignment of the Candidate Working Standard (CWS) using both methodologies.

Parameter	Mass Balance (Method A)	qNMR (Method B)	USP RS (Reference)
Chromatographic Purity	99.62%	N/A	99.80%
Water Content (KF)	0.15%	N/A	< 0.1%
Residual Solvents	0.08%	N/A	N/A
Residue on Ignition	0.05%	N/A	< 0.1%
Calculated Potency	99.34%	99.41%	100.0% (Label)
Uncertainty (k=2)	± 0.8%	± 0.3%	N/A
Sample Required	~200 mg	~20 mg	N/A

Insight: The qNMR method yielded a potency value (99.41%) statistically equivalent to the Mass Balance method (99.34%) but with significantly lower uncertainty and material consumption.

Functional Performance: RRF Determination

The critical function of Impurity F standard is to establish the Relative Response Factor (RRF). We compared the RRF calculated using our In-House Qualified WS (qNMR value) vs. the USP RS.

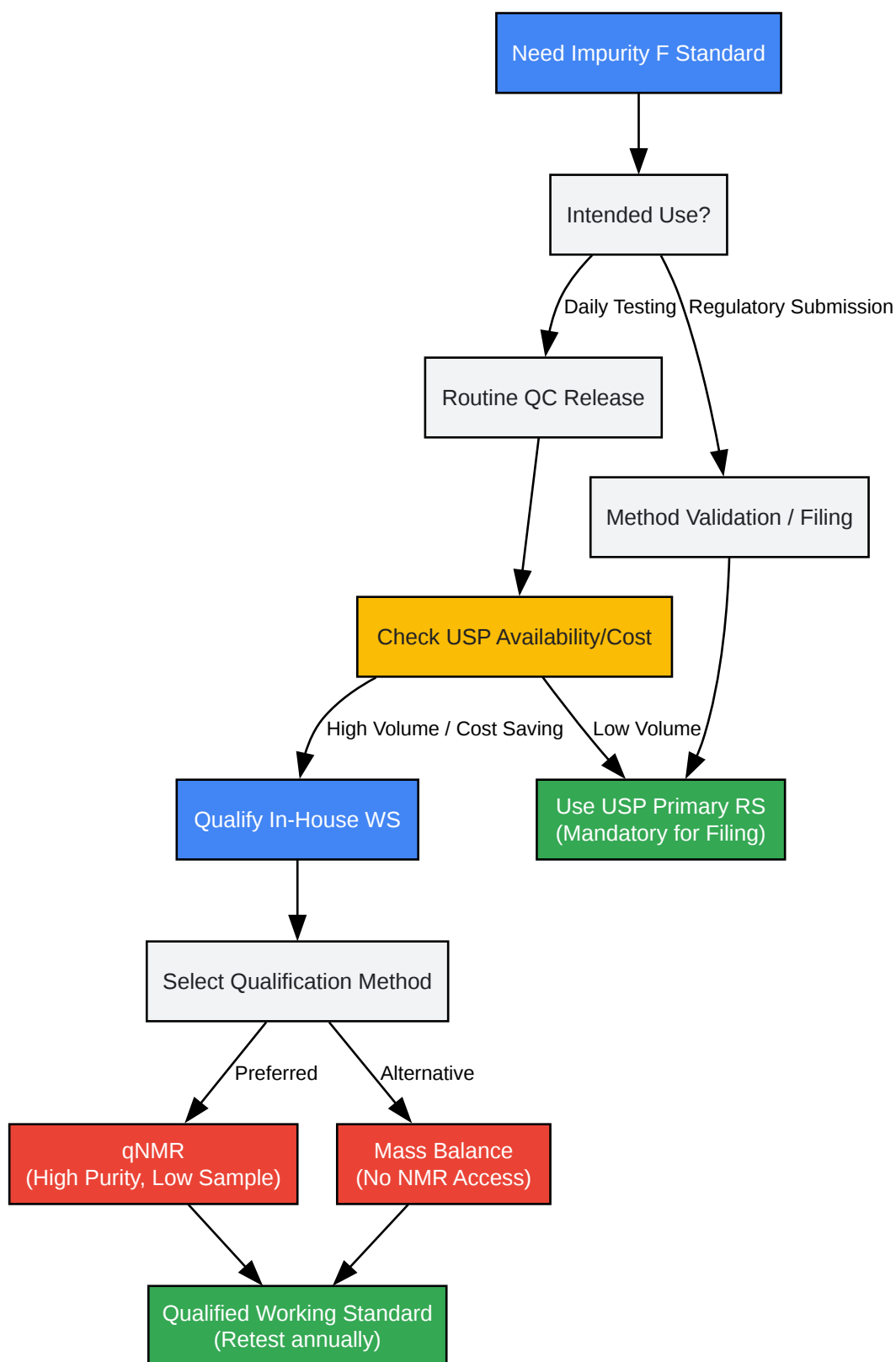
- Method: Slope-method (Linearity curves of Impurity F and Carvedilol).
- Formula:

Standard Source	Slope (Impurity F)	Slope (Carvedilol)	Calculated RRF	Deviation from USP
USP RS	24501	31250	0.784	Reference
Qualified WS (qNMR)	24380	31210	0.781	-0.38%
Unqualified Raw Material	21500	31210	0.689	-12.1%

Critical Finding: Using an unqualified raw material (purity ~88% based on area%) results in a 12% error in RRF calculation. This would lead to a significant underestimation of impurity levels in the final drug product, potentially causing safety violations. The Qualified WS matches the USP RS within experimental error (<0.5%).

Decision Matrix: When to use which Standard?

The following workflow guides the decision-making process for selecting and qualifying standards for Impurity F.



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Figure 2: Decision matrix for selecting and qualifying Carvedilol Impurity F standards.

Conclusion

For Carvedilol Impurity F, the structural difference (tetrahydro-ring) significantly impacts UV response (RRF ~0.78). Reliance on unqualified commercial "tech-grade" materials is scientifically unsound and regulatory non-compliant.

However, the data confirms that a Working Standard qualified via qNMR is a robust, self-validating alternative to the Primary RS for routine use. It offers:

- Scientific Equivalence: <0.4% deviation in RRF determination.
- Operational Efficiency: qNMR qualification takes <4 hours vs. 3 days for Mass Balance.
- Cost Reduction: Eliminates the need to consume expensive USP RS for daily system suitability testing.

Recommendation: Laboratories should establish a Master Working Standard of Impurity F qualified by qNMR (traceable to NIST) to ensure data integrity while optimizing QC budgets.

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